

Environmental Profile of [C3MPr]NTf₂: A Technical Assessment of its Biodegradability and Ecotoxicity

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Compound of Interest

Compound Name: **[C3MPr]NTf₂**

Cat. No.: **B1592958**

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

The ionic liquid 1-methyl-1-propylpyrrolidinium bis(trifluoromethylsulfonyl)imide, commonly referred to as **[C3MPr]NTf₂**, has garnered significant interest across various scientific and industrial sectors, particularly in the development of advanced battery electrolytes and as a "green" solvent alternative. Its appeal stems from its low volatility, high thermal stability, and excellent electrochemical properties. However, a comprehensive understanding of its environmental footprint is paramount for its responsible application and to substantiate its classification as an environmentally benign substance. This technical guide provides a detailed overview of the available data on the environmental impact and biodegradability of **[C3MPr]NTf₂**, tailored for a scientific audience.

Executive Summary

Current data on the environmental profile of **[C3MPr]NTf₂** is limited. While one study indicates low acute toxicity to the marine bacterium *Aliivibrio fischeri*, comprehensive data on its biodegradability and toxicity to other key aquatic organisms, such as crustaceans and fish, are not readily available in the public domain. General trends for pyrrolidinium-based ionic liquids, especially those containing the bis(trifluoromethylsulfonyl)imide (NTf₂) anion, suggest that they are often not readily biodegradable. This guide summarizes the existing specific data for **[C3MPr]NTf₂**, places it within the broader context of its chemical class, and outlines the standard experimental protocols used for such assessments.

Quantitative Data on Environmental Impact

The available quantitative ecotoxicity data for **[C3MPr]NTf2** is currently limited to studies on the marine bacterium *Aliivibrio fischeri*.

Test Organism	Endpoint	Result	Classification
Aliivibrio fischeri (bacterium)	Bioluminescence Inhibition	EC50 > 100 mg/L	Practically Harmless ^[1]

Note: EC50 (Effective Concentration 50) is the concentration of a substance that causes a 50% effect on the test organism.

No specific data from standardized ready biodegradability tests (e.g., OECD 301 series) for **[C3MPr]NTf2** were found in the public literature. However, studies on other pyrrolidinium-based ionic liquids indicate that they are generally not readily biodegradable, with biodegradation rates often below the 60% threshold required for this classification within a 28-day period.^{[2][3]} The presence of the highly stable bis(trifluoromethylsulfonyl)imide (NTf2) anion is also known to contribute to the recalcitrance of ionic liquids to biodegradation.^[4]

General Ecotoxicity Trends for Pyrrolidinium-Based Ionic Liquids

While specific data for **[C3MPr]NTf2** is scarce, general structure-activity relationships have been observed for pyrrolidinium-based ionic liquids:

- Cation Effect: Pyrrolidinium cations are generally found to be less toxic to aquatic organisms compared to imidazolium and pyridinium cations.^{[5][6]}
- Alkyl Chain Length: The toxicity of pyrrolidinium-based ionic liquids tends to increase with the length of the alkyl chain on the cation.^[5]
- Anion Effect: The anion can also influence toxicity, though its effect is often considered secondary to the cation. The NTf2 anion is hydrophobic and can contribute to the overall toxicity profile of the ionic liquid.^[4]

Experimental Protocols

The following are detailed methodologies for key experiments cited or relevant to the assessment of the environmental impact of **[C3MPr]NTf2**.

Ready Biodegradability - OECD 301D (Closed Bottle Test)

This test assesses the ready biodegradability of a substance in an aerobic aqueous medium.

- Principle: A solution of the test substance in a mineral medium is inoculated with a small number of microorganisms from a mixed population (e.g., from a sewage treatment plant) and kept in a completely filled, stoppered bottle in the dark at a constant temperature. The degradation is followed by measuring the consumption of dissolved oxygen over a 28-day period.
- Inoculum: Activated sludge from a domestic wastewater treatment plant, pre-conditioned to the experimental conditions but not pre-adapted to the test substance.
- Test Concentration: The test substance is typically tested at a concentration of 2-5 mg/L.
- Controls:
 - Blank Control: Inoculum in mineral medium without the test substance to measure the endogenous respiration of the microorganisms.
 - Reference Control: A readily biodegradable substance (e.g., sodium benzoate or aniline) to check the viability of the inoculum.
 - Toxicity Control: Test substance plus the reference substance to check for inhibitory effects of the test substance on the microorganisms.
- Data Analysis: The percentage of biodegradation is calculated based on the measured biological oxygen demand (BOD) as a percentage of the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.

Acute Toxicity to Daphnia magna - ISO 6341

This test determines the acute immobilization of the freshwater crustacean Daphnia magna.

- Principle: Young daphnids (less than 24 hours old) are exposed to a range of concentrations of the test substance for 48 hours. The number of immobile daphnids is recorded at 24 and 48 hours.
- Test Organism: Daphnia magna.
- Test Conditions: The test is conducted in a defined aqueous medium at a constant temperature (typically 20 ± 2 °C) with a 16-hour light and 8-hour dark cycle.
- Test Concentrations: A geometric series of at least five concentrations of the test substance.
- Controls: A control group is maintained in the test medium without the test substance.
- Data Analysis: The results are used to calculate the EC50, which is the concentration of the test substance that causes immobilization in 50% of the daphnids after 48 hours.

Acute Toxicity to Fish (Danio rerio) - ISO 7346-1 (Static Test)

This method determines the acute lethal toxicity of a substance to a freshwater fish species.

- Principle: Fish are exposed to various concentrations of the test substance in a static system for a period of 96 hours. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Test Organism: Zebrafish (Danio rerio).
- Test Conditions: The test is performed in dechlorinated tap water or a reconstituted standard water at a constant temperature (typically 23 ± 1 °C) with a defined photoperiod.
- Test Concentrations: A range of concentrations, typically in a geometric series. A preliminary range-finding test may be conducted to determine the appropriate concentration range for the definitive test.
- Controls: A control group of fish is held in the same water without the test substance.

- Data Analysis: The LC50 (Lethal Concentration 50), the concentration that is lethal to 50% of the test fish, is calculated for each observation time.

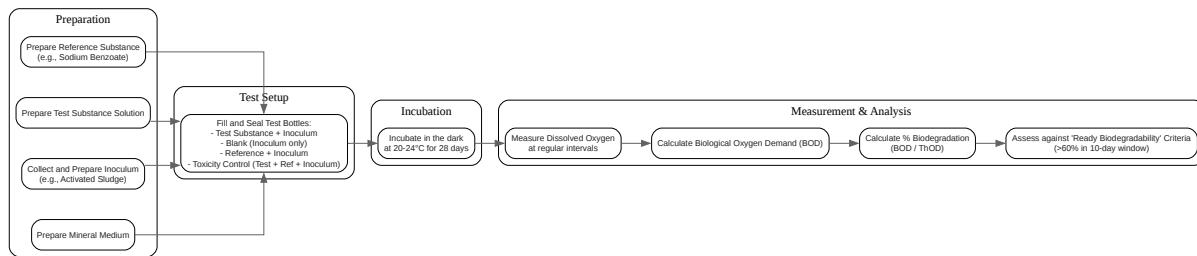
Acute Toxicity to *Aliivibrio fischeri* - Microtox® Assay

This is a rapid bioassay that measures the inhibition of bioluminescence of the marine bacterium *Aliivibrio fischeri*.

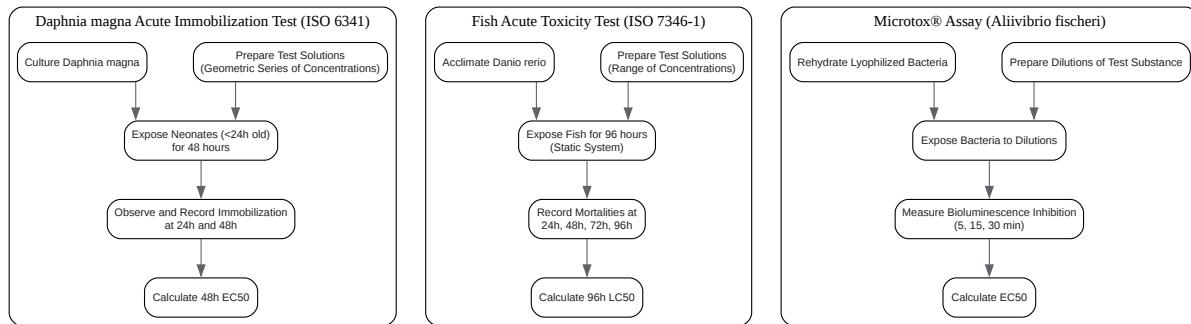
- Principle: The light output of the luminescent bacteria is measured before and after exposure to different concentrations of the test substance. A decrease in light output indicates a toxic effect.
- Test Organism: *Aliivibrio fischeri* (lyophilized reagent).
- Test Procedure: The lyophilized bacteria are rehydrated and then exposed to a series of dilutions of the test sample. The light output is measured after a specific incubation period (typically 5, 15, and 30 minutes).
- Data Analysis: The EC50 is calculated as the concentration of the test substance that causes a 50% reduction in the light output of the bacteria.

Visualizations

The following diagrams illustrate the workflows of the key experimental protocols described above.

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Caption: Workflow for the OECD 301D Closed Bottle Test.



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Caption: Comparative workflow for key aquatic toxicity tests.

Conclusion and Recommendations

The ionic liquid **[C3MPr]NTf₂** shows promise as a functional material in various applications. However, from an environmental perspective, the current publicly available data is insufficient to fully characterize its risk profile. The classification of "practically harmless" to *Aliivibrio fischeri* is a positive indicator, but the lack of data on its biodegradability and its effects on other trophic levels (crustaceans, fish) represents a significant knowledge gap.

Based on the general behavior of pyrrolidinium-based ionic liquids with the NTf₂ anion, it is plausible that **[C3MPr]NTf₂** is not readily biodegradable. This persistence, coupled with any potential for aquatic toxicity, necessitates a cautious approach to its large-scale use and disposal.

For researchers, scientists, and drug development professionals considering the use of **[C3MPr]NTf₂**, the following recommendations are made:

- Data Generation: There is a clear need for comprehensive environmental testing of **[C3MPr]NTf2** according to standardized OECD and ISO protocols to determine its ready biodegradability and acute/chronic toxicity to a wider range of aquatic organisms.
- Risk Assessment: In the absence of complete data, a precautionary approach should be taken. Risk assessments should consider the potential for persistence in the environment.
- Sustainable Design: For the broader field of ionic liquid development, a "benign by design" approach should be prioritized, where environmental impact is a key consideration from the initial stages of molecular design. This includes selecting functional groups that enhance biodegradability without compromising essential performance characteristics.

In conclusion, while **[C3MPr]NTf2** possesses desirable physicochemical properties, a more complete environmental dossier is required to fully endorse it as a "green" and sustainable chemical.

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